

Proper Disposal of Isopomiferin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Isopomiferin**

Cat. No.: **B1259345**

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of any chemical is paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and procedural steps for the safe handling and disposal of **Isopomiferin**.

Immediate Safety Notice: A specific Safety Data Sheet (SDS) for **Isopomiferin** (CAS No. 5738-24-9) is not readily available in public databases. The absence of an SDS means that the specific hazards associated with **Isopomiferin** have not been formally documented and shared. Therefore, it is crucial to handle this compound with caution and to obtain a certified SDS from your supplier before use or disposal.

Step 1: Obtain the Safety Data Sheet (SDS)

Before proceeding with any disposal procedures, you must obtain the SDS for **Isopomiferin** from the chemical supplier. The SDS will provide comprehensive information on the hazards, handling, storage, and disposal of the substance. It is a legal requirement for suppliers to provide an SDS for their products.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Identified Suppliers and Contact Information:

- Apin Chemicals Ltd.

- Address: 43d Milton Park, Abingdon, Oxon, OX14 4RU, United Kingdom[6][7]
- Phone: +44 1235 832515[6]
- Email:--INVALID-LINK--[8]
- Website:--INVALID-LINK--]>www.apin.co.uk[8]
- ChromaDex (now Niagen Bioscience, Inc.)
 - Address: 10900 Wilshire Blvd, Suite 600 Los Angeles, California 92618, US[9]
 - Phone: (855) 733-7837 (Reference Standards Customer Service)[10]
 - Email:--INVALID-LINK-- (Reference Standards Customer Service)[10]
 - Website:--INVALID-LINK--]>www.chromadex.com

When contacting the supplier, be prepared to provide the product name (**Isopomiferin**) and the CAS number (5738-24-9).

Step 2: Hazard Assessment (Based on Related Compounds)

In the absence of a specific SDS for **Isopomiferin**, a preliminary hazard assessment can be inferred from structurally similar isoflavone compounds. However, this information is for context only and should not replace the official SDS.

Compound	CAS Number	GHS Hazard Classification
Isoflavone	574-12-9	Not classified as a hazardous substance.
Pomiferin	572-03-2	Not classified as a hazardous substance.

This data is based on the Safety Data Sheets for Isoflavone and Pomiferin and is not a substitute for the specific SDS for **Isopomiferin**.

Step 3: General Disposal Procedures for Non-Hazardous Research Chemicals

The following are general, step-by-step procedures for the disposal of small quantities of non-hazardous research chemicals. These steps should only be followed after confirming the non-hazardous nature of **Isopomiferin** via its official SDS.

- Solid Waste:
 - Collect waste **Isopomiferin** and any contaminated materials (e.g., weigh boats, gloves, pipette tips) in a designated, sealed, and clearly labeled waste container.
 - The label should include the chemical name ("**Isopomiferin** Waste") and the date.
 - Dispose of the container through your institution's chemical waste program. Do not mix with general laboratory trash.
- Liquid Waste (Solutions):
 - Collect solutions containing **Isopomiferin** in a sealable, chemical-resistant container.
 - The container must be clearly labeled with "**Isopomiferin** Waste Solution" and a list of all solvents and their approximate concentrations.
 - Segregate from other chemical waste streams to avoid potential reactions.
 - Dispose of the container through your institution's hazardous waste disposal contractor. Do not pour down the drain unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Empty Containers:
 - Triple-rinse the container with a suitable solvent (e.g., ethanol or methanol).
 - Collect the first rinse as hazardous liquid waste.

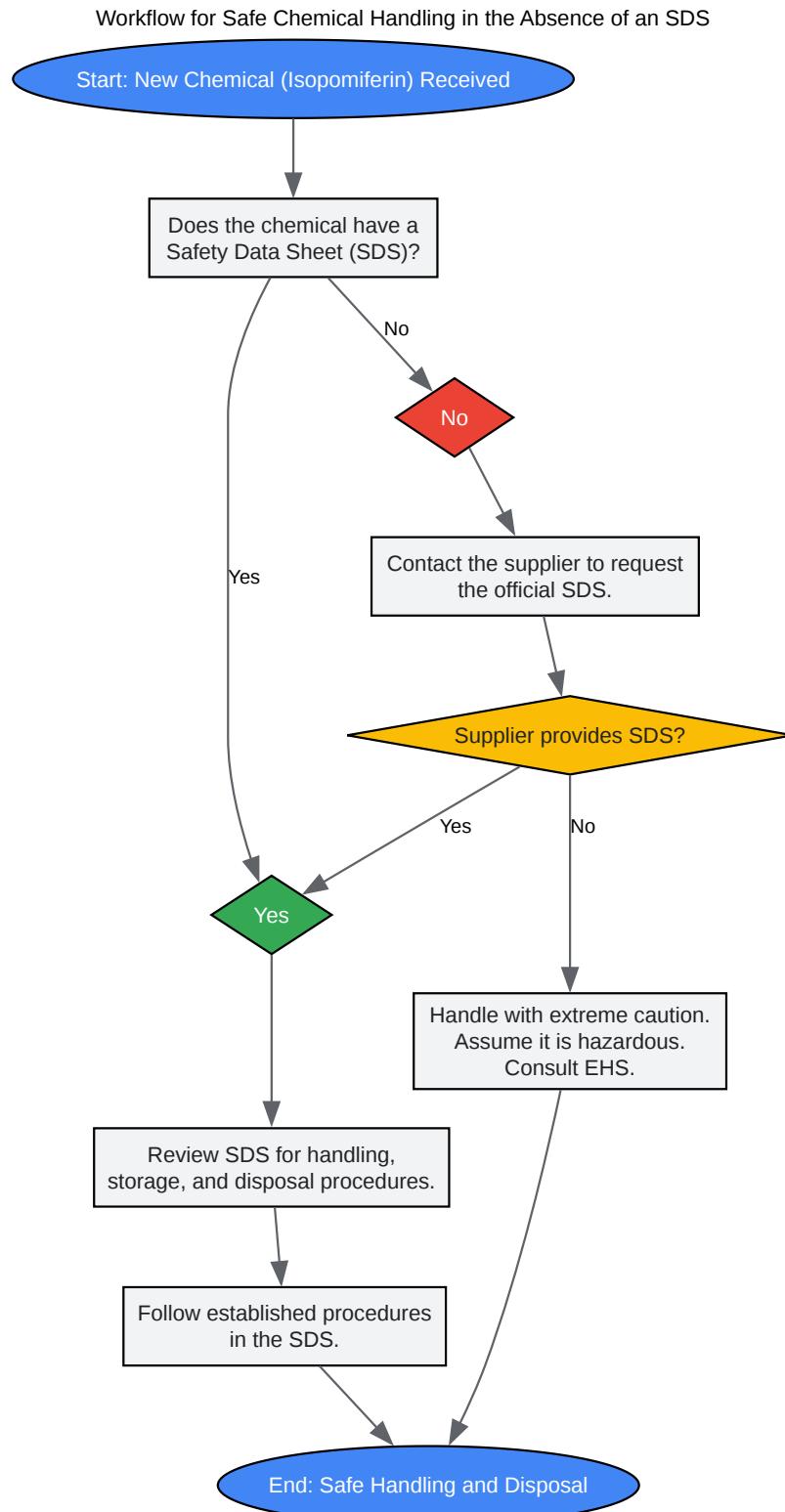
- Subsequent rinses can typically be disposed of down the drain, but confirm this with your EHS office.
- After rinsing, the container can often be disposed of as regular glass or plastic waste. Deface the label before disposal.

Experimental Protocols

As no specific experimental protocols for the disposal of **Isopomiferin** were found, the general best practice is to consult with your institution's EHS department to develop a specific Standard Operating Procedure (SOP) for its handling and disposal once the SDS has been obtained.

Mandatory Visualizations

Logical Workflow for Handling Chemicals without a Readily Available SDS



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